

An In-depth Technical Guide to N-Methyl-DL-leucine Hydrochloride

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *N-Me-dl-leu-oh HCl*

CAS No.: 2215857-49-9

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the core physical and chemical properties of N-Methyl-DL-leucine hydrochloride (**N-Me-dl-leu-oh HCl**). As a crucial building block in peptide synthesis and a compound of interest in pharmaceutical development, a thorough understanding of its characteristics is paramount for its effective application. This document moves beyond a simple data sheet to offer insights into the causality behind its properties and the experimental considerations for its use.

Introduction: The Significance of N-Methylated Amino Acids

N-methylation of amino acids, such as in **N-Me-dl-leu-oh HCl**, is a critical modification in medicinal chemistry. This seemingly simple addition of a methyl group to the alpha-amino group of leucine imparts significant changes to the resulting molecule's properties. These alterations can lead to enhanced stability of peptide-based drugs by protecting against enzymatic degradation, as well as modulating their conformational flexibility and bioavailability.

N-Me-dl-leu-oh HCl, as a racemic mixture, serves as a versatile starting material for the synthesis of diverse molecular entities.

Core Molecular and Physical Properties

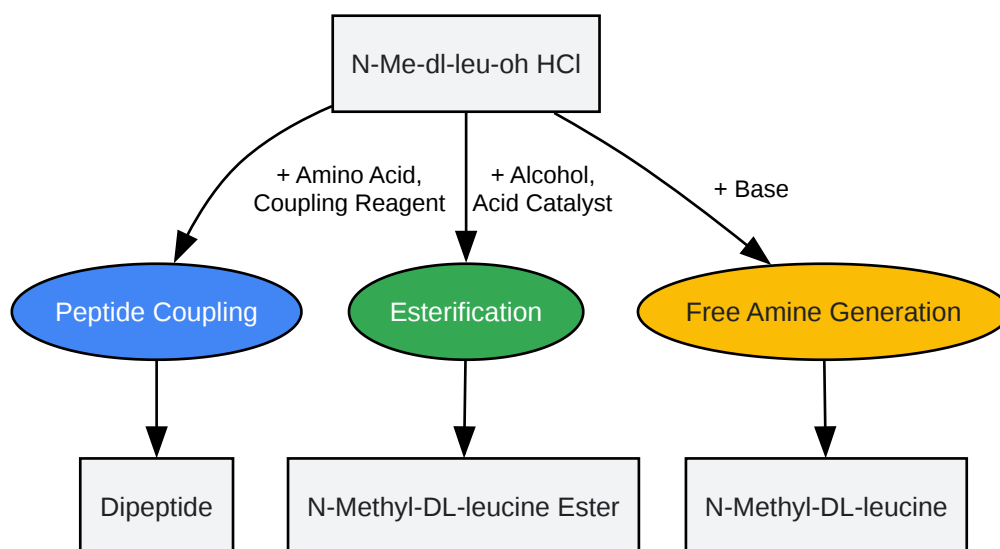
A foundational understanding of the molecular and physical characteristics of **N-Me-dl-leu-oh HCl** is essential for its handling, storage, and application in synthetic chemistry.

Chemical Identity and Structure

- Systematic Name (IUPAC): 4-methyl-2-(methylamino)pentanoic acid;hydrochloride[1]
- Synonyms: N-methyllleucine hydrochloride, **N-Me-dl-leu-oh HCl**, H-DL-MELEU-OH[2][3]
- CAS Number: 2566-33-8 (for the DL-racemic mixture)
- Molecular Formula: $C_7H_{15}NO_2 \cdot HCl$ [4]
- Molecular Weight: 181.66 g/mol [3]
- Appearance: White to off-white crystalline powder[4][5]

The structure of **N-Me-dl-leu-oh HCl** features a chiral center at the alpha-carbon, leading to the existence of D and L enantiomers. The "dl" designation indicates that this product is a racemic mixture of both enantiomers.

Diagram 1: Chemical Structure of N-Methyl-DL-leucine Hydrochloride



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Key chemical transformations of **N-Me-dl-leu-oh HCl**.

Experimental Protocols and Characterization

Rigorous characterization is essential to confirm the identity and purity of **N-Me-dl-leu-oh HCl** before its use in sensitive applications.

Determination of Purity by Titration

The purity of **N-Me-dl-leu-oh HCl** can be determined by acid-base titration, as indicated by some suppliers. [4] Protocol:

- Accurately weigh approximately 150-200 mg of **N-Me-dl-leu-oh HCl** and dissolve it in 50 mL of a suitable solvent, such as a mixture of water and ethanol.
- Use a standardized solution of sodium hydroxide (e.g., 0.1 M) as the titrant.
- Employ a potentiometric endpoint detection system or a suitable pH indicator.
- Titrate the sample with the sodium hydroxide solution until the equivalence point is reached.
- Calculate the purity based on the volume of titrant used, its concentration, and the initial mass of the sample.

Spectroscopic Analysis

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR are powerful tools for structural confirmation. The ^1H NMR spectrum will show characteristic signals for the N-methyl group, the alpha-proton, the isobutyl side chain protons, and the exchangeable protons of the carboxylic acid and the ammonium group.
- Infrared (IR) Spectroscopy: The IR spectrum will exhibit characteristic absorption bands for the O-H stretch of the carboxylic acid, the N-H stretch of the ammonium salt, the C=O stretch of the carboxylic acid, and C-H stretches of the alkyl groups.
- Mass Spectrometry (MS): Mass spectrometry can be used to confirm the molecular weight of the compound. [2] Under electrospray ionization (ESI), the parent ion of the free amino acid is typically observed.

Applications in Research and Development

The unique properties of **N-Me-dl-leu-oh HCl** make it a valuable tool for researchers and drug developers.

- Peptide Synthesis: It is a key building block for creating peptides with enhanced stability and improved pharmacokinetic profiles. [1][4]* Pharmaceutical Development: **N-Me-dl-leu-oh HCl** is used in the synthesis of various pharmaceuticals, particularly in the development of peptide-based drugs. [1]* Biochemical Research: This compound is utilized in studies of protein synthesis and enzyme activity to better understand metabolic pathways. [1]

Safety and Handling

While **N-Me-dl-leu-oh HCl** is not classified as a hazardous substance, standard laboratory safety precautions should be followed.

- Personal Protective Equipment (PPE): Wear appropriate PPE, including safety glasses, gloves, and a lab coat.
- Handling: Avoid inhalation of dust and contact with skin and eyes. Handle in a well-ventilated area or a fume hood.

- First Aid: In case of contact, flush the affected area with plenty of water. If inhaled, move to fresh air. Seek medical attention if irritation persists.

Conclusion

N-Methyl-DL-leucine hydrochloride is more than just a modified amino acid; it is a strategic tool for modulating the properties of peptides and other bioactive molecules. Its racemic nature provides a cost-effective starting point for various synthetic endeavors. A comprehensive understanding of its physical and chemical properties, as detailed in this guide, is crucial for its successful application in the laboratory and in the development of next-generation therapeutics.

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